

Application Note: Octahydro-1H-indole-3-carboxamide in Cardiovascular Research

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Compound of Interest

Compound Name: *octahydro-1H-indole-3-carboxamide*

CAS No.: *1306606-13-2*

Cat. No.: *B13145790*

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Executive Summary

Octahydro-1H-indole-3-carboxamide represents a saturated, bicyclic scaffold distinct from its aromatic parent, indole. In cardiovascular research, this moiety is critical due to its defined stereochemistry and lipophilic profile, which allow for precise interactions with hydrophobic pockets in target proteins.

Unlike planar indole derivatives, the octahydro-1H-indole ring system adopts a "folded" conformation (cis- or trans-fused), mimicking Proline-rich peptide turns. This structural feature is exploited in the design of Angiotensin-Converting Enzyme (ACE) inhibitors (e.g., Perindopril, Trandolapril) and emerging anti-arrhythmic agents targeting voltage-gated potassium channels (Kv1.5).

This guide details the application of this scaffold in:

- RAS Modulation: Evaluating ACE inhibitory potency.
- Electrophysiology: Assessing Kv1.5 channel blockade for atrial fibrillation.

- Lead Optimization: Structure-Activity Relationship (SAR) protocols.

Mechanism of Action & Biological Rationale

The "Proline Mimetic" Effect in ACE Inhibition

The octahydroindole ring acts as a bulky, hydrophobic surrogate for the Proline residue found in the C-terminus of Angiotensin I.

- Binding Mode: The ring system occupies the

subsite of the ACE active site.
- Stereochemistry: The (2S, 3aS, 7aS) configuration is thermodynamically favored for high-affinity binding, positioning the carboxamide or carboxylic acid groups to coordinate with the catalytic Zinc ion (

).
- Advantage: The saturated ring increases metabolic stability and oral bioavailability compared to unsaturated analogs.

Ion Channel Modulation (Kv1.5)

Recent studies indicate that indole-3-carboxamide derivatives inhibit the ultra-rapid delayed rectifier

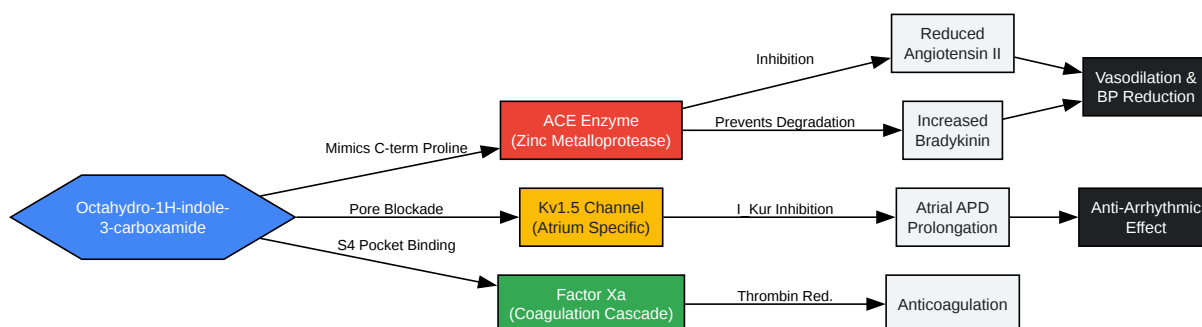
current (

), a target for atrial fibrillation.

- Mechanism: The carboxamide linker provides hydrogen bond donors/acceptors that interact with the pore region of the Kv1.5 channel.
- Octahydro Modification: Saturation of the indole ring alters the vector of the side chains, potentially improving selectivity against hERG channels (reducing ventricular arrhythmia risk).

Pathway Visualization

The following diagram illustrates the dual-targeting potential of the scaffold.



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Figure 1: Pharmacological targets of octahydroindole-3-carboxamide derivatives. The scaffold serves as a versatile template for RAS inhibition (left) and ion channel modulation (right).

Experimental Protocols

Protocol A: In Vitro ACE Inhibition Assay (FRET-Based)

Purpose: To determine the

of **octahydro-1H-indole-3-carboxamide** derivatives against human recombinant ACE.

Materials:

- Enzyme: Recombinant Human ACE (0.1 U/mL).
- Substrate: Abz-Gly-p-Nitro-Phe-Pro-OH (FRET peptide).
- Buffer: 50 mM HEPES, 300 mM NaCl, 10 μ M
, 0.01% Brij-35, pH 7.5.
- Compound: **Octahydro-1H-indole-3-carboxamide** (dissolved in DMSO).

Step-by-Step Methodology:

- Preparation: Dilute the test compound in assay buffer to 10x the final concentration (range: 0.1 nM to 10 μ M). Keep DMSO < 1%.
- Incubation: Add 10 μ L of compound and 40 μ L of ACE enzyme solution to a black 96-well plate. Incubate at 37°C for 15 minutes to allow equilibrium binding.
- Initiation: Add 50 μ L of Substrate solution (final conc. 50 μ M).
- Measurement: Monitor fluorescence immediately (nm) in kinetic mode for 60 minutes at 37°C.
- Analysis: Calculate the slope (RFU/min) of the linear portion of the curve.
 - Fit data to a 4-parameter logistic equation to derive

Protocol B: Whole-Cell Patch Clamp for Kv1.5 ()

Purpose: To assess the anti-arrhythmic potential by measuring inhibition of the ultra-rapid delayed rectifier potassium current.

Cell Model: CHO cells stably expressing human Kv1.5 (hKv1.5).

Solutions:

- Pipette Solution (Intracellular): 140 mM KCl, 1 mM
, 10 mM EGTA, 10 mM HEPES, 5 mM Mg-ATP (pH 7.2).
- Bath Solution (Extracellular): 135 mM NaCl, 5 mM KCl, 1 mM
, 1.8 mM
, 10 mM HEPES, 10 mM Glucose (pH 7.4).

Workflow:

- Seal Formation: Establish a G seal and enter whole-cell configuration. Compensate for series resistance ().
- Voltage Protocol: Hold membrane potential at -80 mV. Apply depolarizing pulses to +50 mV for 500 ms, every 10 seconds.
- Perfusion: Peruse control bath solution for 5 minutes to establish baseline current.
- Drug Application: Perfuse **octahydro-1H-indole-3-carboxamide** (1, 10, 30 μ M) until steady-state block is achieved (~5-7 mins).
- Washout: Perfuse drug-free solution to verify reversibility.
- Data Analysis: Measure peak tail current amplitude. Plot normalized current vs. concentration to determine

Synthesis & Structural Considerations

When utilizing this scaffold, researchers must control for stereoisomerism, as the cis- and trans-fused ring systems exhibit vastly different biological activities.

Key Synthetic Intermediate:

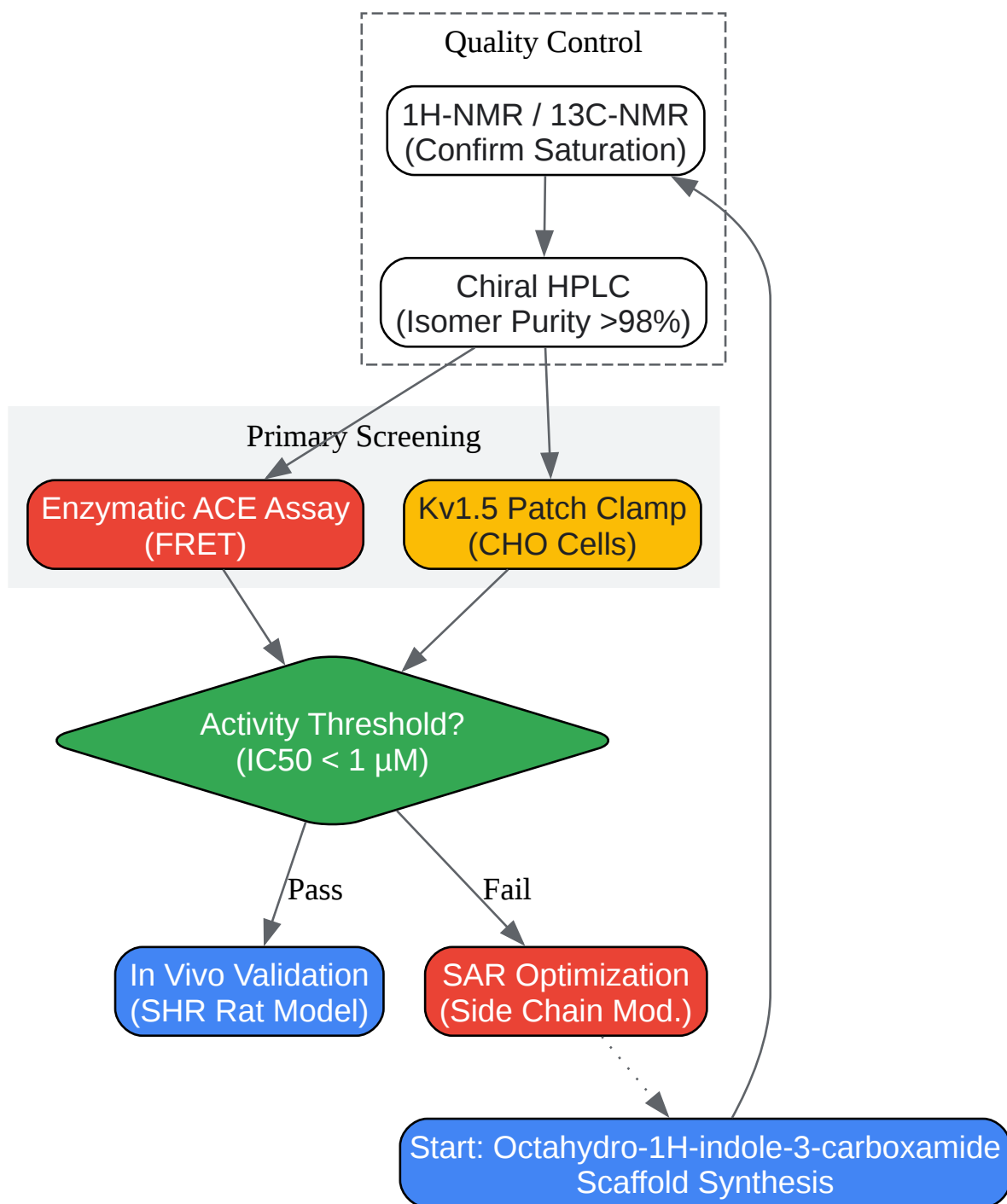
- Starting Material: Indole-3-carboxylic acid.^{[1][2]}
- Hydrogenation: Catalytic hydrogenation (in Acetic Acid) typically yields the cis-octahydroindole.
- Resolution: Chiral HPLC or crystallization with (R)- -methylbenzylamine is required to isolate the active (2S, 3aS, 7aS) isomer.

Table 1: Structure-Activity Relationship (SAR) Trends

Modification Site	Chemical Change	Impact on CV Activity
N-1 Position	Hydrophobic group (e.g., Phenylpropyl)	Increases ACE affinity (mimics Phe8 of Ang I).
C-3 Carboxamide	Conversion to Carboxylic Acid	Essential for ACE Zinc coordination.
C-3 Carboxamide	Retention of Amide	Favored for Ion Channel (Kv1.5) binding.
Ring Saturation	Indole	Improves metabolic stability and selectivity.
	Octahydroindole	

Experimental Workflow Diagram

The following Graphviz diagram outlines the critical path for evaluating a new octahydroindole derivative.



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Figure 2: Decision tree for the pharmacological evaluation of octahydroindole derivatives.

References

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